

Application of Ethylammonium Nitrate in Transition Metal Extraction: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ethanolammonium nitrate*

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Introduction

Ethylammonium nitrate (EAN) is a protic ionic liquid that has emerged as a promising medium for the solvent extraction of transition metal ions.^{[1][2]} Its unique properties, including its low melting point and ability to form distinct coordination environments, offer significant advantages over traditional aqueous systems.^{[1][2]} When used as the polar phase in conjunction with a suitable extractant, such as tri-n-butyl phosphate (TBP), EAN can facilitate highly efficient and selective extraction of various transition metals.^{[1][3]} This is attributed to the formation of anionic nitrate complexes of the metal ions within the EAN phase, which enhances their transfer into the organic phase.^{[3][4]}

These application notes provide a comprehensive overview of the use of EAN in transition metal extraction, including quantitative data, detailed experimental protocols, and visualizations of the underlying processes.

Data Presentation

The extraction of transition metal nitrates from EAN using TBP is significantly more efficient than from conventional molecular polar solvents. The extraction efficiency is influenced by factors such as the presence of water and other coordinating ions.

Table 1: Extraction Percentage of Transition Metal Nitrates from EAN using 50 vol% TBP in n-decane

Metal Ion	Extraction Percentage (%)
Fe(III)	>99
Mn(II)	~98
Zn(II)	~93
Co(II)	~85
Cu(II)	~75
Ni(II)	~40

Data sourced from Li et al. (2021).

The presence of water in the EAN phase can reduce the extraction efficiency due to the hydration of the metal cations.

Table 2: Effect of Water on the Extraction Percentage of Transition Metal Nitrates from EAN using 50 vol% TBP in n-decane

Metal Ion	Extraction Percentage (%) with 5 vol% Water
Fe(III)	99
Mn(II)	96
Zn(II)	81
Co(II)	65
Cu(II)	52
Ni(II)	21

Data sourced from Li et al. (2021).

The addition of chloride ions (as LiCl) to the EAN phase also significantly impacts the extraction, with a pronounced decrease in extraction for most metals except for Fe(III). This effect can be exploited for selective separations.

Table 3: Effect of LiCl on the Extraction Percentage of Transition Metal Nitrates from EAN using 50 vol% TBP in n-decane

Metal Ion	Extraction Percentage (%) with 0.5 mol L ⁻¹ LiCl
Fe(III)	>99
Mn(II)	~30
Zn(II)	6.6
Co(II)	~20
Cu(II)	~15
Ni(II)	~5

Data sourced from Li et al. (2021).

Experimental Protocols

Synthesis of Ethylammonium Nitrate (EAN)

EAN can be synthesized through a neutralization reaction between ethylamine and nitric acid.

[2]

Materials:

- Ethylamine (70 wt% in water)
- Nitric acid (70 wt%)
- Deionized water
- Ice bath
- Magnetic stirrer
- Rotary evaporator
- Schlenk line

Procedure:

- Cool both the ethylamine and nitric acid solutions in an ice bath.
- Slowly add the nitric acid to the ethylamine solution under vigorous stirring. Maintain the temperature below 30 °C.
- After the addition is complete, continue stirring for 2 hours at room temperature.
- Remove the water from the resulting solution using a rotary evaporator.
- Dry the EAN under vacuum on a Schlenk line to achieve a final water content of <0.5 wt%.

Solvent Extraction of Transition Metals

This protocol outlines a general procedure for the batch extraction of transition metal nitrates from EAN using TBP.

Materials:

- Ethylammonium nitrate (EAN), dried
- Transition metal nitrate salts (e.g., $\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$, $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$, etc.)
- Tri-n-butyl phosphate (TBP), analytical grade
- n-decane (or other suitable aliphatic diluent)
- Glass vials (e.g., 4 mL)
- Mechanical shaker or vortex mixer
- Centrifuge
- Analytical instrumentation for metal concentration determination (e.g., ICP-MS, AAS)

Procedure:

- Preparation of the More Polar (MP) Phase:
 - Dissolve the transition metal nitrate salts in EAN to the desired concentration (e.g., 0.01 mol L^{-1} of each metal).
- Preparation of the Less Polar (LP) Phase:
 - Prepare a solution of TBP in n-decane at the desired concentration (e.g., 50 vol%).
- Extraction:
 - In a glass vial, combine equal volumes of the MP and LP phases (e.g., 2.0 mL of each).
 - Seal the vial and shake vigorously for a sufficient time to reach equilibrium (e.g., 1 hour) at a controlled temperature (e.g., $25 \text{ }^\circ\text{C}$).^[1]

- Phase Separation:
 - Centrifuge the vials to ensure complete phase separation (e.g., 4000 rpm for 3 minutes).
[1]
- Analysis:
 - Carefully separate the two phases.
 - Determine the concentration of the transition metals in both the EAN phase (raffinate) and the TBP phase (extract) using a suitable analytical technique.

Stripping of Transition Metals from the TBP Phase

The recovery of the extracted metals from the organic phase is a crucial step for process viability. The choice of stripping agent depends on the specific metal and the desired final product. Acidic solutions are commonly used to strip metal ions from TBP.

Materials:

- Loaded TBP phase from the extraction step
- Stripping agent (e.g., dilute nitric acid, hydrochloric acid, or sulfuric acid of appropriate concentration)
- Glass vials
- Mechanical shaker or vortex mixer
- Centrifuge

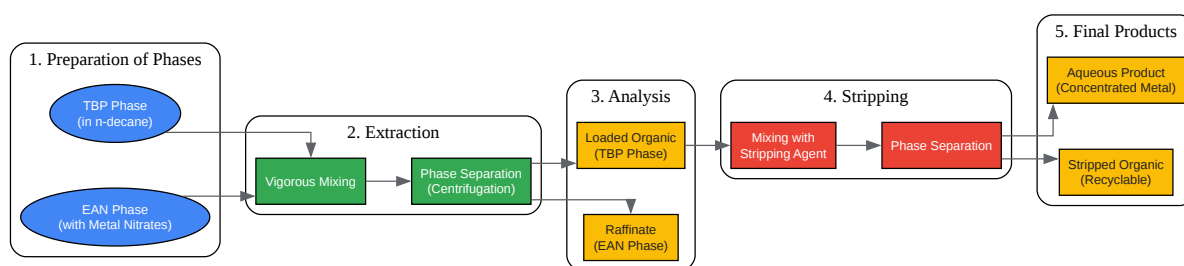
Procedure:

- Stripping:
 - In a glass vial, combine the loaded TBP phase with the stripping solution at a defined phase ratio (e.g., 1:1).

- Seal the vial and shake vigorously for a sufficient time to allow the metal to transfer back to the aqueous phase.
- Phase Separation:
 - Centrifuge the vials to ensure complete phase separation.
- Analysis:
 - Separate the two phases.
 - Determine the concentration of the transition metals in the aqueous strip solution and the stripped TBP phase to evaluate the stripping efficiency.

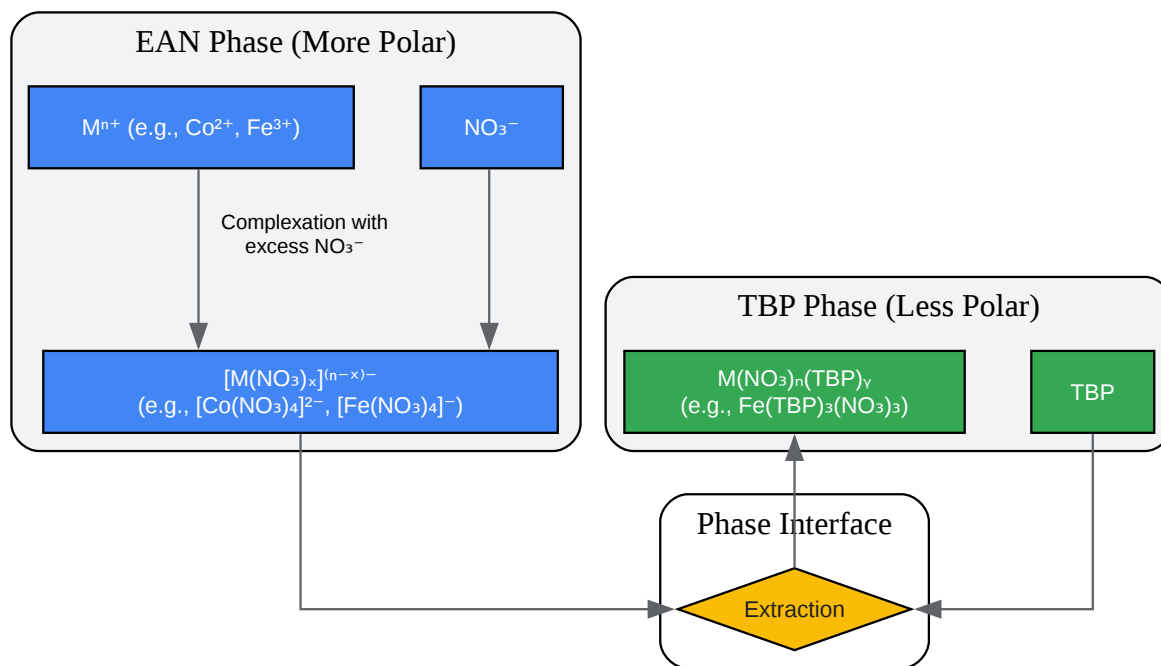
Visualizations

The following diagrams illustrate the key processes involved in the application of ethylammonium nitrate for transition metal extraction.



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Experimental workflow for transition metal extraction using EAN and TBP.



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Mechanism of transition metal extraction from EAN by TBP.

Concluding Remarks

The use of ethylammonium nitrate as a polar phase in the solvent extraction of transition metals with TBP presents a highly effective alternative to conventional aqueous systems. The enhanced extraction efficiencies and the potential for selective separations by tuning the composition of the EAN phase (e.g., by addition of water or chloride ions) make this a promising methodology for various applications in metallurgy and chemical synthesis. Further research into the optimization of stripping processes and the effect of temperature and TBP concentration will continue to expand the utility of this innovative approach.

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